

Personal protective equipment for handling TASP0412098

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Compound of Interest

Compound Name: TASP0412098

Cat. No.: B15583745

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Essential Safety and Handling Guide for TASP0412098

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **TASP0412098**, a potent and selective CRTH2 antagonist. Given that this compound is intended for research purposes and its toxicological properties have not been fully elucidated, a cautious approach is paramount. The following procedures are based on best practices for handling novel, biologically active small molecules.

Compound Identification and Properties

A summary of the key identifiers and physicochemical properties of **TASP0412098** is provided below.

| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | Not available in search results | |
| CAS Number | 1233248-29-7 | [1] |
| Molecular Formula | C27H23ClN2O3 | [1] |
| Molecular Weight | 458.94 g/mol | [1] |
| Description | TASP0412098 is an orally available, potent, and selective chemoattractant receptor-homologous molecule expressed on Th2 cells (CRTH2/DP2) antagonist.[1][2][3] It has demonstrated high binding affinity (IC50 = 2.1 nM) and functional activity (IC50 = 12 nM) in research settings.[4][5] | |
| Physical Form | Pale yellow powder or colorless powder.[4] | |
| Storage | Store under recommended conditions as specified in the Certificate of Analysis.[1][2] | |

Hazard Assessment and Personal Protective Equipment (PPE)

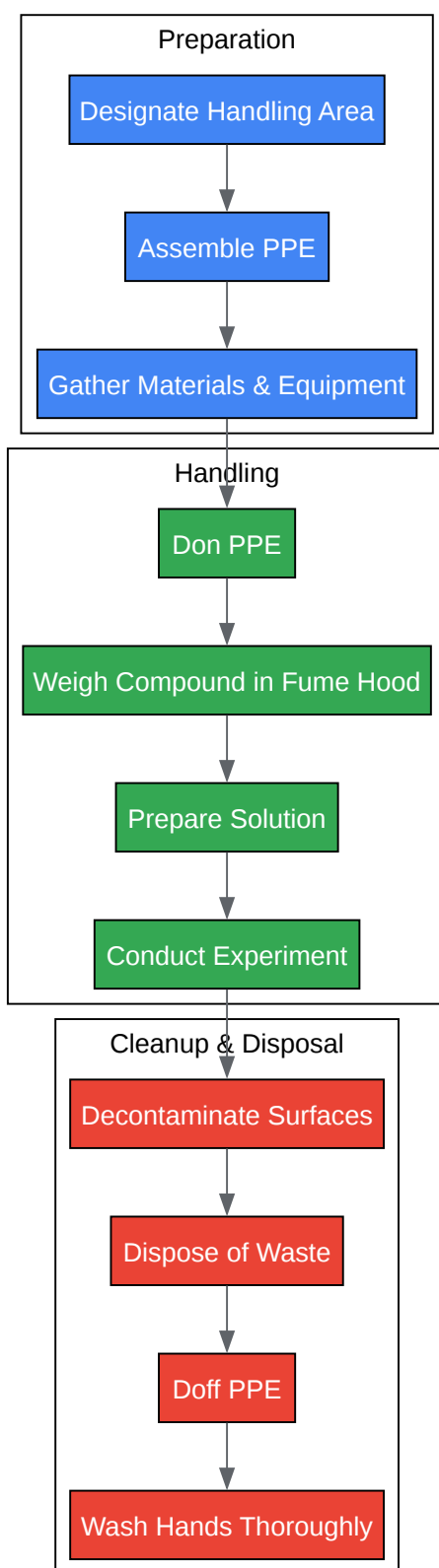
Due to the lack of specific toxicity data, **TASP0412098** should be handled as a potentially hazardous substance. The primary routes of exposure to be concerned with are inhalation, skin contact, and ingestion. The following PPE is mandatory when handling this compound.

| PPE Category | Recommended Equipment | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical safety goggles or a face shield. | Protects eyes from splashes or airborne particles of the compound. |
| Hand Protection | Nitrile gloves (double-gloving is recommended). | Prevents skin contact. Check for any signs of degradation or perforation. |
| Body Protection | A lab coat that is fully buttoned. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | A properly fitted N95 or higher-rated respirator. | Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation. |

Operational Plan for Safe Handling

Adherence to a strict operational workflow is essential to minimize exposure and ensure a safe laboratory environment.

Experimental Workflow for Handling TASP0412098



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Caption: A step-by-step workflow for the safe handling of **TASP0412098**.

Disposal Plan

All waste contaminated with **TASP0412098** must be treated as hazardous chemical waste.

| Waste Type | Disposal Procedure |
|--------------|---|
| Solid Waste | Collect all contaminated solid waste (e.g., gloves, weigh boats, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container. |
| Liquid Waste | Collect all solutions containing TASP0412098 in a sealed, labeled, and appropriate hazardous waste container. Do not dispose of down the drain. |
| Sharps | Any contaminated sharps (e.g., needles, razor blades) must be disposed of in a designated sharps container for hazardous chemical waste. |

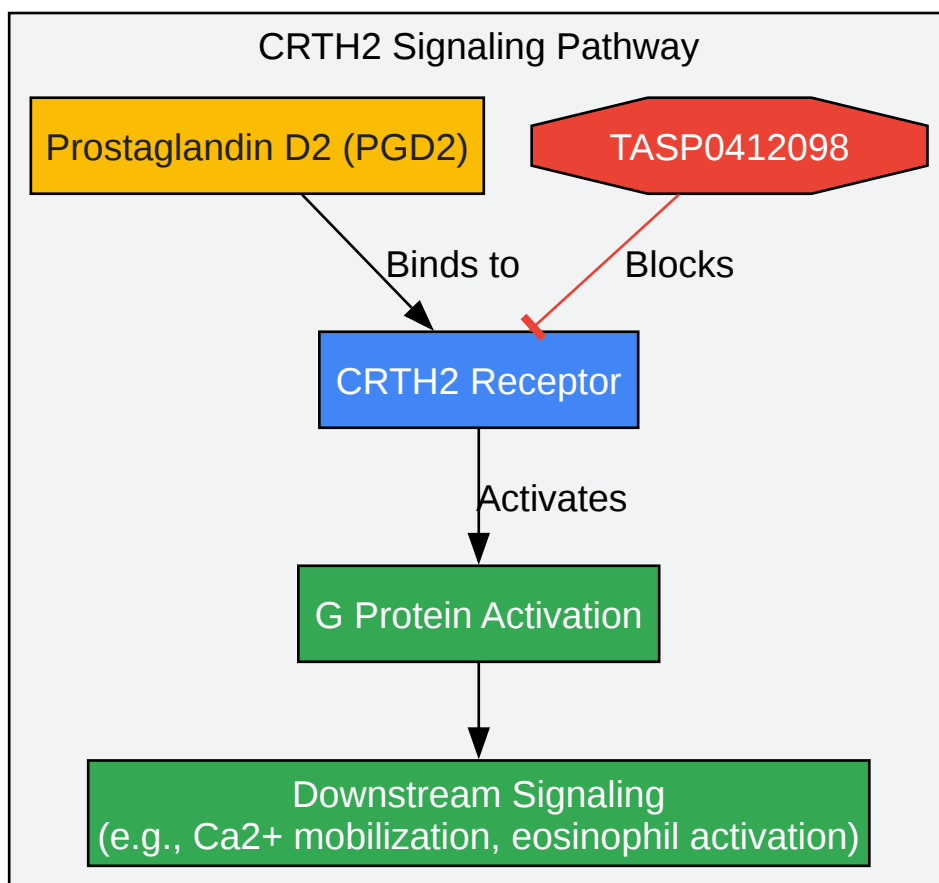
Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

| Incident | Immediate Action |
|--------------|---|
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. |
| Eye Contact | Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the immediate area. If the spill is large or you are not trained to handle it, contact your institution's environmental health and safety department. For small spills, wear appropriate PPE, cover the spill with an absorbent material, and collect it into a sealed hazardous waste container. Decontaminate the area thoroughly. |

Biological Context: TASP0412098 Signaling Pathway

TASP0412098 is an antagonist of the CRTH2 receptor, which is a G protein-coupled receptor for prostaglandin D2 (PGD2).[4] Understanding this pathway is crucial for interpreting experimental results.



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Caption: **TASP0412098** acts as an antagonist, blocking PGD2 binding to the CRT2 receptor.

By adhering to these guidelines, researchers can safely handle **TASP0412098** while minimizing risks and ensuring the integrity of their experiments. Always consult your institution's specific safety protocols and the Certificate of Analysis provided by the supplier for any additional information.

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